

# Acitazanolast Hydrate: A Technical Overview for Drug Development Professionals

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## Compound of Interest

Compound Name: *Acitazanolast hydrate*

Cat. No.: *B12723023*

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An in-depth guide to the chemical structure, properties, and mechanism of action of the mast cell stabilizer, **Acitazanolast hydrate**.

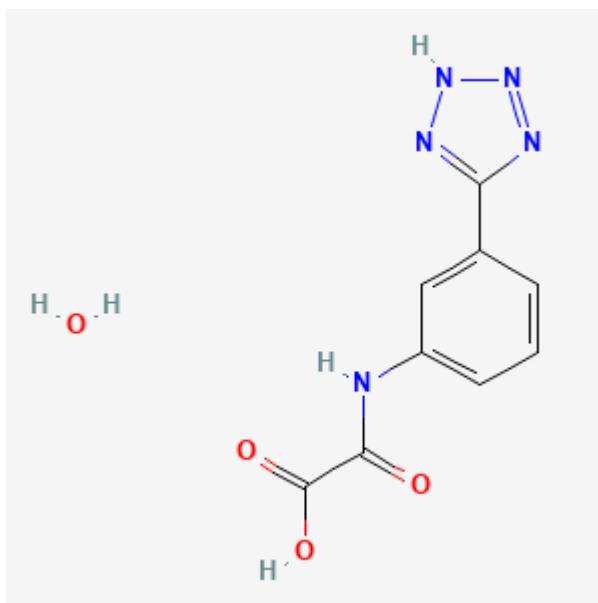
## Introduction

**Acitazanolast hydrate** is an anti-allergic agent currently investigated for its potential in treating conditions such as allergic rhinitis and asthma.<sup>[1]</sup> It functions as a mast cell stabilizer, inhibiting the release of histamine and other inflammatory mediators that trigger allergic symptoms. This technical document provides a comprehensive overview of the chemical and physical properties of **Acitazanolast hydrate**, its mechanism of action, and example experimental protocols relevant to its development.

## Chemical Structure and Properties

**Acitazanolast hydrate** is the monohydrate form of Acitazanolast. Its chemical identity and key properties are summarized below.

Chemical Structure:



Caption: 2D structure of **Acitazanolast Hydrate**.

Table 1: Chemical and Physical Properties of **Acitazanolast Hydrate**

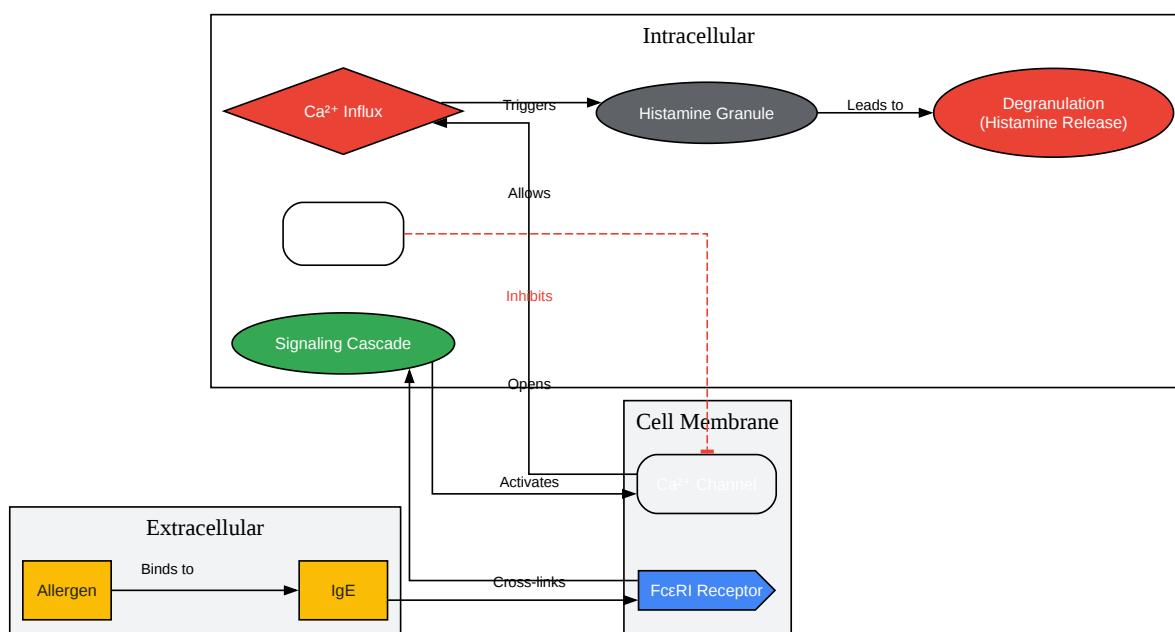
Property	Value	Source
IUPAC Name	2-oxo-2-[3-(2H-tetrazol-5-yl)anilino]acetic acid;hydrate	<a href="#">[2]</a>
Synonyms	Acitazanolast monohydrate, Zepelin	<a href="#">[2]</a>
CAS Number	1184521-48-9	<a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> N <sub>5</sub> O <sub>4</sub>	<a href="#">[2]</a>
Molecular Weight	251.20 g/mol	<a href="#">[2]</a>
Solubility	Data not available in searched resources.	
Melting Point	Data not available in searched resources.	
pKa	Data not available in searched resources.	

## Mechanism of Action: Mast Cell Stabilization

**Acitazanolast hydrate** exerts its anti-allergic effects by stabilizing mast cells, which are key players in the allergic cascade. Upon exposure to an allergen, mast cells degranulate, releasing a flood of inflammatory mediators like histamine. **Acitazanolast hydrate** inhibits this degranulation process.

The proposed mechanism involves the inhibition of calcium ion influx into mast cells.<sup>[1]</sup> An increase in intracellular calcium is a critical trigger for mast cell degranulation. By preventing this calcium surge, **Acitazanolast hydrate** effectively blocks the release of histamine and other pro-inflammatory substances, thereby mitigating the symptoms of an allergic reaction.<sup>[1]</sup>

Below is a diagram illustrating the IgE-mediated mast cell degranulation pathway and the inhibitory action of **Acitazanolast hydrate**.



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Caption: IgE-Mediated Mast Cell Degranulation and Inhibition by **Acitazanolast Hydrate**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Acitazanolast hydrate** are not readily available in the public domain. The following sections provide representative methodologies based on general principles for similar chemical compounds.

## Example Synthesis of a Tetrazole-Containing Compound

The synthesis of tetrazole-containing compounds often involves the cyclization of a nitrile with an azide source. A general, hypothetical multi-step synthesis for a compound structurally related to Acitazanolast is outlined below.

Disclaimer: This is a hypothetical synthesis and has not been validated for Acitazanolast.

### Step 1: Synthesis of 3-cyanobenzoyl chloride

- To a solution of 3-cyanobenzoic acid in thionyl chloride, add a catalytic amount of dimethylformamide (DMF).
- Reflux the mixture for 2 hours.
- Remove the excess thionyl chloride under reduced pressure to obtain 3-cyanobenzoyl chloride.

### Step 2: Synthesis of N-(3-cyanophenyl)oxamic acid

- Dissolve 3-aminobenzonitrile in a suitable aprotic solvent (e.g., tetrahydrofuran).
- Cool the solution to 0°C and add oxalyl chloride dropwise.
- Allow the reaction to warm to room temperature and stir for 12 hours.
- Quench the reaction with water and extract the product with an organic solvent.
- Purify the crude product by recrystallization to yield N-(3-cyanophenyl)oxamic acid.

### Step 3: Synthesis of Acitazanolast from N-(3-cyanophenyl)oxamic acid

- Dissolve N-(3-cyanophenyl)oxamic acid in a suitable solvent such as DMF.
- Add sodium azide and ammonium chloride.
- Heat the reaction mixture at 120°C for 24 hours.
- Cool the reaction mixture and acidify with hydrochloric acid to precipitate the product.
- Filter and wash the solid with water to obtain Acitazanolast.

### Step 4: Formation of **Acitazanolast Hydrate**

- Dissolve the synthesized Acitazanolast in a minimal amount of hot water.
- Allow the solution to cool slowly to room temperature.
- Collect the resulting crystals by filtration and dry under vacuum to obtain **Acitazanolast hydrate**.

## Example RP-HPLC Method for Quantification

A validated Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method is crucial for determining the purity and concentration of **Acitazanolast hydrate** in bulk drug substance and pharmaceutical formulations. The following is a representative RP-HPLC method.

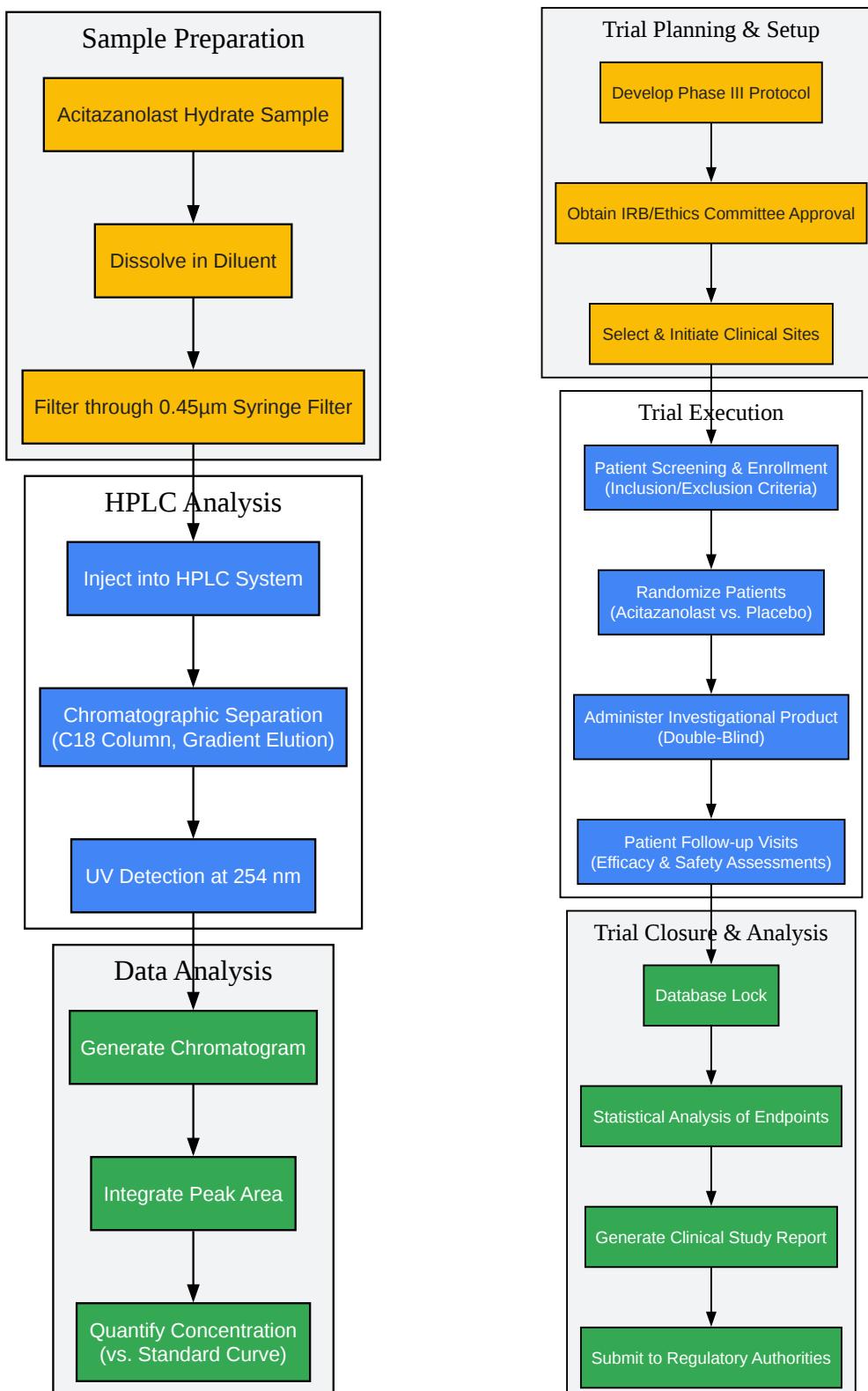
Disclaimer: This is a generic RP-HPLC method and would require optimization and validation for **Acitazanolast hydrate**.

Table 2: Example RP-HPLC Method Parameters

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	5% B to 95% B over 15 minutes
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm
Injection Volume	10 µL

Method Validation Parameters: The method would need to be validated according to ICH guidelines, assessing parameters such as:

- Specificity
- Linearity
- Range
- Accuracy
- Precision (repeatability and intermediate precision)
- Limit of Detection (LOD)
- Limit of Quantitation (LOQ)
- Robustness

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## References

- 1. Validated HPLC method for simultaneous determination of azelastine hydrochloride fluticasone propionate and oxymetazoline in nasal mucosa and nasopharyngeal swabs from real human samples - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Acitazanolast Hydrate | C9H9N5O4 | CID 11954321 - PubChem [pubchem.ncbi.nlm.nih.gov]
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